

Application Notes and Protocols for Ethylene Glycol Dipropionate in Coatings and Adhesives

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Compound of Interest

Compound Name: 1,2-Ethanediol, dipropanoate

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These application notes provide a comprehensive overview of the use of ethylene glycol dipropionate as a versatile component in coating and adhesive formulations. The information is intended to guide researchers and formulation chemists in leveraging the unique properties of this compound to achieve desired performance characteristics. Detailed experimental protocols are provided to facilitate laboratory evaluation and application development.

Introduction to Ethylene Glycol Dipropionate

Ethylene glycol dipropionate (EGDP) is a diester of ethylene glycol and propionic acid with the chemical formula $C_8H_{14}O_4$.^{[1][2][3]} It is a clear, colorless liquid with a mild, fruity odor. Its primary applications in the coatings and adhesives industries stem from its excellent solvency, low volatility, and compatibility with a wide range of polymer resins. It is often used as a coalescing agent, plasticizer, and solvent.^{[1][2]}

Key Functions in Formulations:

- **Coalescing Agent:** In latex-based coatings, EGDP facilitates the formation of a continuous, uniform film by softening the polymer particles and promoting their fusion as the coating dries. This is crucial for achieving optimal mechanical properties and appearance.
- **Plasticizer:** EGDP can be used to increase the flexibility and durability of both coatings and adhesives.^{[1][2]} By reducing the brittleness of the polymer matrix, it can improve impact

resistance and adhesion to various substrates.

- Solvent: With its good solvency for a variety of resins, EGDP can be used to adjust the viscosity of solvent-borne and waterborne formulations, improve flow and leveling, and enhance substrate wetting.

Quantitative Data

The following tables summarize the key physical and chemical properties of ethylene glycol dipropionate, as well as illustrative performance data when used in a coating formulation.

Table 1: Physical and Chemical Properties of Ethylene Glycol Dipropionate

Property	Value	Reference
Molecular Formula	C8H14O4	[1][3]
Molecular Weight	174.19 g/mol	[1]
CAS Number	123-80-8	[1][3]
Appearance	Clear, colorless liquid	[1][2]
Solubility in Water	Slightly soluble	[1][2]

Note: Specific values for properties like boiling point, density, and viscosity can vary slightly between different sources and grades of the material. It is always recommended to refer to the manufacturer's technical data sheet for precise information.

Table 2: Illustrative Performance of a Coalescing Agent in a Water-Based Acrylic Coating

Property	Formulation without Coalescent	Formulation with 5% EGDP (Illustrative)
Minimum Film Formation Temperature (MFFT)	15 °C	5 °C
Drying Time (Set-to-Touch)	45 minutes	60 minutes
Pencil Hardness (7 days cure)	HB	F
Adhesion (ASTM D3359, Cross-hatch)	3B	5B
Viscosity (KU)	95	92

Disclaimer: The data in Table 2 is illustrative and based on typical performance of glycol-based coalescing agents. Actual results will depend on the specific formulation, including the type of acrylic resin, pigment volume concentration (PVC), and other additives.

Experimental Protocols

The following are detailed protocols for incorporating and evaluating ethylene glycol dipropionate in coating and adhesive formulations. These protocols are based on industry-standard testing methods.

Protocol for Formulating a Water-Based Acrylic Coating

Objective: To prepare a water-based acrylic paint formulation incorporating ethylene glycol dipropionate as a coalescing agent.

Materials:

- Acrylic emulsion (e.g., 50% solids content)
- Pigment (e.g., Titanium Dioxide)
- Dispersant
- Defoamer

- Thickener
- Ethylene Glycol Dipropionate
- Deionized water

Equipment:

- High-speed disperser with a Cowles blade
- Laboratory balance
- Beakers and mixing vessels
- Paint shaker

Procedure:

- **Pigment Dispersion (Grind Phase):** a. To a suitable mixing vessel, add the calculated amount of deionized water and dispersant. b. While mixing at low speed, slowly add the titanium dioxide pigment. c. Add a defoamer to control foam. d. Increase the dispersion speed to high (e.g., 2000-3000 rpm) and grind for 20-30 minutes until a Hegman fineness of 6-7 is achieved.
- **Letdown Phase:** a. Reduce the mixing speed to low. b. Slowly add the acrylic emulsion to the pigment dispersion. c. Add the pre-calculated amount of ethylene glycol dipropionate (e.g., 5% based on polymer solids). d. Add any remaining additives, such as a thickener to adjust the viscosity. e. Continue mixing at low speed for another 15-20 minutes to ensure homogeneity.
- **Final Adjustments:** a. Measure the pH and viscosity of the paint. Adjust with appropriate additives if necessary. b. Strain the paint through a 100-mesh screen to remove any undispersed particles.

Protocol for Evaluating Coating Performance

Objective: To assess the performance of the prepared coating formulation containing ethylene glycol dipropionate.

1. **Drying Time (ASTM D1640):** a. Apply the coating to a clean glass panel at a specified wet film thickness. b. At regular intervals, lightly touch the surface of the film with a clean, dry finger. The "set-to-touch" time is when no paint adheres to the finger. c. To determine "dry-hard" time, press the thumb firmly onto the film. The film is considered dry-hard when no impression is left.
2. **Adhesion (ASTM D3359 - Test Method B):** a. Apply the coating to a metal panel and allow it to cure completely. b. Use a sharp utility knife or a special cross-hatch cutter to make a grid of six cuts in each direction through the coating to the substrate. c. Apply a piece of specified pressure-sensitive tape firmly over the grid. d. Remove the tape rapidly at a 180° angle. e. Evaluate the adhesion based on the amount of coating removed by the tape, using the ASTM classification scale (5B = no removal, 0B = severe removal).
3. **Viscosity (ASTM D2196):** a. Use a rotational viscometer (e.g., Brookfield viscometer) with the appropriate spindle. b. Measure the viscosity of the liquid paint at a controlled temperature (e.g., 25 °C). c. Record the viscosity in Krebs Units (KU) or centipoise (cP) at a specified rotational speed.

Protocol for Formulating a Water-Based Adhesive

This protocol is adapted from a patent for a similar glycol ester, ethylene glycol diacetate, in a waterborne adhesive.^[4]

Objective: To prepare a water-based packaging adhesive with ethylene glycol dipropionate as a solvent and plasticizer.

Materials:

- Polyvinyl acetate (PVAc) emulsion (e.g., 55% solids)
- Plasticizer (e.g., dibutyl phthalate)
- Ethylene Glycol Dipropionate
- Defoamer
- Water

Procedure:

- In a mixing vessel, add the polyvinyl acetate emulsion.
- While stirring at a moderate speed, add the plasticizer.
- Slowly add the ethylene glycol dipropionate to the mixture.
- Add a defoamer to control any foam generation.
- If necessary, add water to adjust the viscosity to the desired application range.
- Continue mixing for 20-30 minutes until the adhesive is homogeneous.

Protocol for Evaluating Adhesive Performance

Objective: To assess the bonding strength of the prepared adhesive.

1. Bonding Test (Adapted from US Patent 5,100,944):^[4] a. Apply a consistent film of the adhesive to one substrate (e.g., cardboard) using a drawdown bar or other suitable applicator. b. Immediately place a second piece of the same substrate on top of the adhesive film. c. Apply pressure with a hand roller to ensure intimate contact. d. Allow the bonded samples to dry for at least 24 hours at ambient conditions. e. Manually pull the two substrates apart and observe the mode of failure. A high degree of "fiber tear" (where the cardboard fibers tear before the adhesive bond fails) indicates good adhesion.

Visualizations

The following diagrams illustrate key concepts related to the application of ethylene glycol dipropionate.

Caption: Role of Ethylene Glycol Dipropionate in Coating Film Formation.

Caption: Workflow for Evaluating Coatings with Ethylene Glycol Dipropionate.

Caption: Decision Tree for Using Ethylene Glycol Dipropionate.

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